

Performance of Disperse Violet 33 on Synthetic Fibers: A Comparative Analysis

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Compound of Interest

Compound Name: Disperse Violet 33

Cat. No.: B1594587

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A detailed guide for researchers and professionals on the dyeing characteristics and fastness properties of C.I. **Disperse Violet 33** across polyester, nylon, and acetate fibers.

This guide provides an objective comparison of the performance of **Disperse Violet 33**, a monoazo disperse dye, on three common synthetic fibers: polyester (polyethylene terephthalate, PET), nylon (polyamide, PA), and cellulose acetate (CA). The information presented is a synthesis of technical data and established principles of disperse dyeing to assist researchers, scientists, and drug development professionals in understanding the application and fastness properties of this dye.

Disperse Violet 33, with its vibrant reddish-purple hue, is primarily used for dyeing polyester due to its excellent affinity and fastness properties on this fiber.[1] Its performance on other synthetic fibers like nylon and acetate, however, varies significantly due to the differences in the chemical and physical structures of these substrates. Polyester's highly crystalline and hydrophobic nature requires high-temperature dyeing conditions for effective dye penetration, resulting in superior colorfastness.[2] In contrast, the more open structures of nylon and acetate allow for dyeing at lower temperatures, which can impact the final fastness of the dye.

[2]

Quantitative Performance Data

The following tables summarize the key performance indicators of **Disperse Violet 33** on polyester, nylon, and acetate fibers. The data for polyester is based on available technical specifications, while the data for nylon and acetate are estimations based on the generally

observed behavior of disperse dyes on these fibers, which typically exhibit lower fastness properties compared to polyester.[3]

Table 1: Dyeing Conditions and Color Yield

Parameter	Polyester (PET)	Nylon (PA)	Acetate (CA)
Optimal Dyeing Temp.	130°C (High Temperature Method)	100°C	85-95°C
Dyeing pH	4.5 - 5.5	6.0 - 7.0	6.0 - 7.0
Color Yield	Excellent	Good to Fair	Fair
Levelness	Good	Fair	Fair to Poor

Table 2: Color Fastness Properties

Fastness Property	Test Method	Polyester (PET)	Nylon (PA) (Estimated)	Acetate (CA) (Estimated)
Wash Fastness (Staining)	ISO 105-C06	4-5	3	3
Wash Fastness (Change in Color)	ISO 105-C06	4-5	3-4	3-4
Light Fastness (Xenon Arc)	ISO 105-B02	6-7	4-5	4
Sublimation Fastness	ISO 105-P01 (180°C)	4-5	2-3	2

Note: Fastness ratings are on a scale of 1 to 5 for washing and sublimation (5 being excellent) and 1 to 8 for light fastness (8 being excellent).

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on internationally recognized standards.

Dyeing Procedure

A general laboratory procedure for dyeing with **Disperse Violet 33** is as follows:

- **Dye Bath Preparation:** A dye bath is prepared with **Disperse Violet 33** (e.g., 1% on weight of fiber), a dispersing agent (e.g., 1 g/L), and a pH buffer (e.g., acetic acid/sodium acetate) to maintain the required pH. The liquor ratio is typically set at 20:1.
- **Dyeing Process:**
 - **Polyester:** The fabric is introduced into the dye bath at 60°C. The temperature is raised to 130°C at a rate of 2°C per minute and held for 60 minutes.
 - **Nylon:** The fabric is entered into the dye bath at 40°C. The temperature is raised to 100°C at 2°C per minute and maintained for 60 minutes.
 - **Acetate:** The fabric is introduced at 50°C, and the temperature is raised to 85-95°C at a rate of 1.5°C per minute and held for 60 minutes.
- **Rinsing and Clearing:** After dyeing, the fabrics are rinsed thoroughly. For polyester, a reduction clearing process (e.g., with sodium hydrosulfite and sodium hydroxide) is performed to remove surface dye and improve fastness.

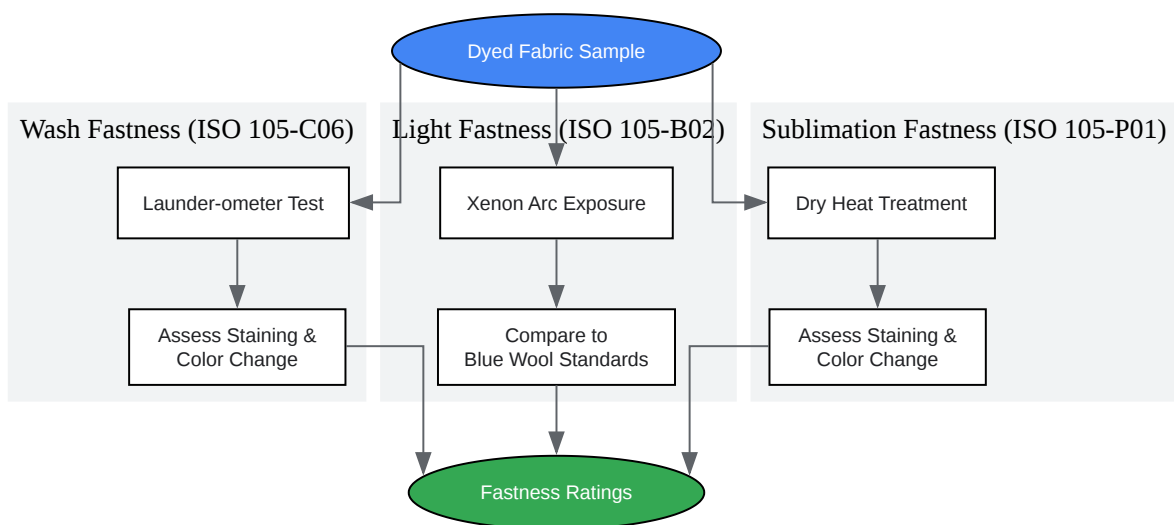
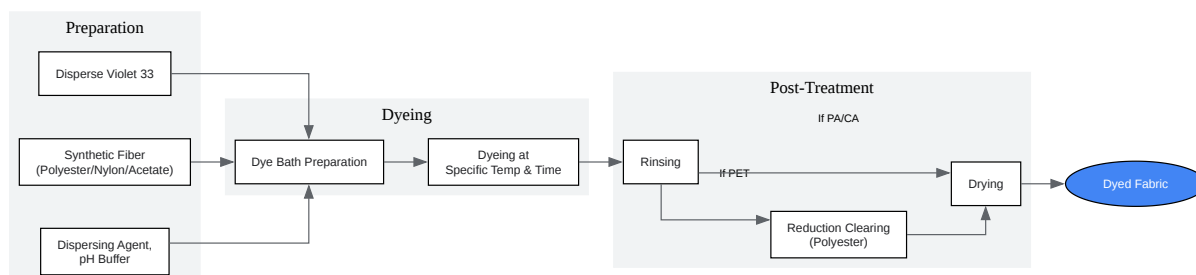
Fastness Testing

- **Wash Fastness (ISO 105-C06):** A dyed specimen is stitched between two undyed fabrics (a multifiber fabric and a fabric of the same kind as the specimen). The composite sample is then washed in a soap solution in a launder-ometer for a specified time and temperature (e.g., 40 minutes at 60°C). The change in color of the dyed specimen and the staining on the undyed fabrics are assessed using grey scales.
- **Light Fastness (ISO 105-B02):** A dyed specimen is exposed to a xenon arc lamp, which simulates natural sunlight, under controlled conditions. The fading of the specimen is compared against a set of blue wool standards (rated 1-8) that are exposed simultaneously.

- Sublimation Fastness (ISO 105-P01): The dyed fabric is placed in contact with an undyed fabric and subjected to dry heat in a heating device at a specified temperature (e.g., 180°C) for 30 seconds. The change in color of the dyed sample and the staining of the undyed fabric are then evaluated using grey scales.

Visualization of Experimental Workflow

The following diagrams illustrate the key processes described in this guide.



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